

L-Aspartate in Primary Neuronal Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: *L-Naspa*

Cat. No.: *B134969*

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Introduction

L-aspartate, a non-essential amino acid, is a key excitatory neurotransmitter in the central nervous system (CNS), acting primarily as an agonist for the N-methyl-D-aspartate (NMDA) receptor.[1][2][3] In primary neuronal cell culture, L-aspartate is a critical tool for investigating fundamental neuronal processes, including excitatory neurotransmission, synaptic plasticity, and excitotoxicity. Its application allows for the controlled stimulation of NMDA receptors, enabling researchers to dissect molecular signaling cascades and screen potential neuroprotective compounds. This document provides detailed protocols for the application of L-aspartate in primary neuronal cultures, methods for assessing its effects, and an overview of the associated signaling pathways.

Core Applications

- **Induction of Excitotoxicity:** L-aspartate is widely used to model excitotoxic neuronal death, a pathological process implicated in various neurological disorders such as stroke and neurodegenerative diseases.[4][5]
- **Investigation of NMDA Receptor Signaling:** As a selective NMDA receptor agonist, L-aspartate is instrumental in studying the downstream signaling pathways activated by these receptors.[1][3]

- Neurotransmitter Release Studies: L-aspartate can be used to stimulate the release of other neurotransmitters, such as GABA, from cultured neurons.[\[1\]](#)
- Drug Screening: Primary neuronal cultures treated with L-aspartate provide a valuable in vitro model for screening and evaluating the efficacy of neuroprotective drug candidates.

Quantitative Data Summary

The following tables summarize key quantitative data regarding the interaction of L-aspartate with primary neuronal cells as reported in the literature.

Table 1: Neurotoxicity of L-Aspartate in Murine Cortical Neurons

Parameter	Value	Reference
Exposure Time	5 minutes	[4]
ED ₅₀	~190 µM	[4]
Onset of Neuronal Destruction	Within 10 hours	[4]

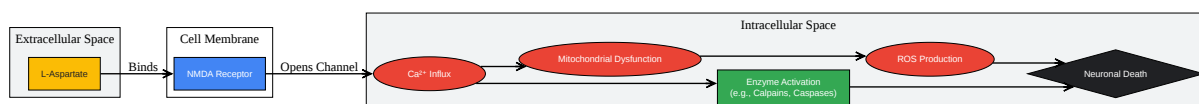
Table 2: Uptake Kinetics of L-Aspartate in Primary Cultured Cells

Cell Type	Kinetic Parameter	Value	Reference
Astrocytes (Prefrontal Cortex)	K _m	77 µM	[6]
	V _{max}	11.8 nmol x min ⁻¹ x mg ⁻¹	
Granule Cells (Cerebellum)	K _m	32 µM	[6]
	V _{max}	2.8 nmol x min ⁻¹ x mg ⁻¹	

Signaling Pathways and Experimental Workflows

L-Aspartate Induced Excitotoxicity Signaling Pathway

L-aspartate-induced excitotoxicity is primarily mediated by the overactivation of NMDA receptors, leading to excessive calcium influx and subsequent activation of downstream cell death pathways.

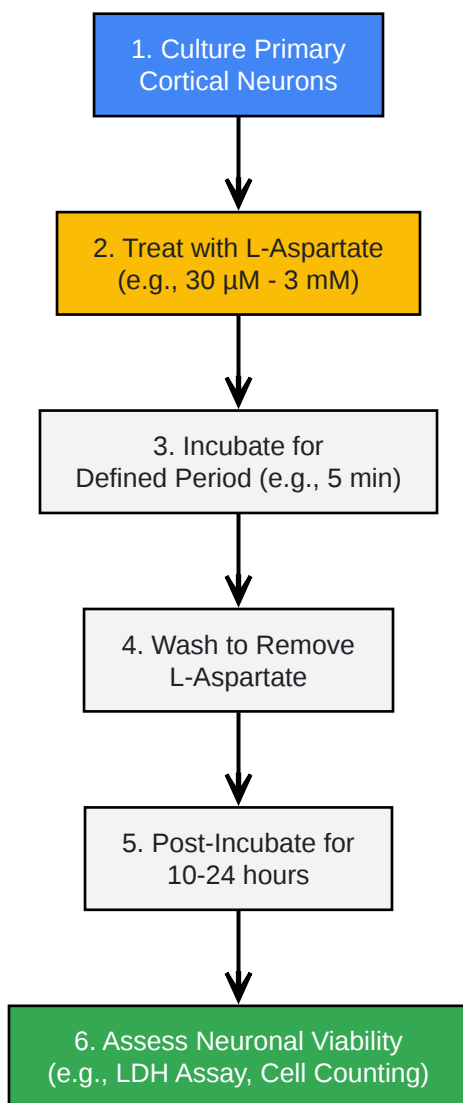


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Caption: L-Aspartate signaling cascade leading to excitotoxicity.

Experimental Workflow: Investigating L-Aspartate Neurotoxicity

This workflow outlines the key steps for assessing the neurotoxic effects of L-aspartate on primary neuronal cultures.



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References

- 1. Aspartate as a selective NMDA receptor agonist in cultured cells from the avian retina - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. thebehavioralscientist.com [thebehavioralscientist.com]

- 3. kyushu-u.elsevierpure.com [kyushu-u.elsevierpure.com]
- 4. Aspartate neurotoxicity on cultured cortical neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Molecular mechanisms of excitotoxicity and their relevance to pathogenesis of neurodegenerative diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Characterization of uptake and release processes for D- and L-aspartate in primary cultures of astrocytes and cerebellar granule cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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